

Understanding the BioButterfly™ project for bio-based butadiene production.

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Compound of Interest

Compound Name: *Machiline*

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BioButterfly™ Project: A Technical Guide to Bio-Based Butadiene Production

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the BioButterfly™ project, a collaborative venture aimed at producing bio-based 1,3-butadiene from ethanol. The project, a partnership between Michelin, Axens, and IFP Energies nouvelles (IFPEN), seeks to establish a sustainable and economically viable pathway to produce a key component for the synthesis of renewable polymers, particularly for the tire industry.^{[1][2]} While specific proprietary data from the project remains confidential, this guide synthesizes publicly available information and relevant scientific literature to detail the project's context, potential chemical pathways, and experimental considerations.

Project Overview and Objectives

Launched in 2012, the BioButterfly™ project has progressed from laboratory-scale research to the operation of an industrial-scale demonstrator plant.^{[1][2][3]} The primary goal is to develop and commercialize a process for converting ethanol derived from biomass into 1,3-butadiene, a crucial monomer for the production of synthetic rubbers like styrene-butadiene rubber (SBR) and polybutadiene rubber (PBR).^{[4][5]}

The project has achieved significant milestones, including the inauguration of a demonstrator plant in Bassens, France, in July 2023.^{[5][6][7]} This facility has successfully produced bio-based butadiene from both first-generation (from crops like corn and beets) and second-generation (from non-food sources like wood and agricultural waste) ethanol.^{[4][8][9]} The produced butadiene has been validated for use in the synthesis of high-performance synthetic rubber.^{[4][8][9]}

Key Objectives of the BioButterfly™ Project:

- **Sustainable Feedstock:** Utilize renewable biomass-derived ethanol to reduce reliance on fossil fuels for butadiene production.^{[2][3]}
- **Economic Viability:** Develop a cost-competitive process for bio-based butadiene.
- **Environmental Impact:** Lower the carbon footprint associated with synthetic rubber production.
- **Industrial Scale-Up:** Successfully transition the technology from pilot to commercial-scale production, with Axens leading the commercialization of the technology.^{[2][3]}

Quantitative Data

Detailed quantitative performance data from the BioButterfly™ project's demonstrator plant are not publicly available. However, the production capacity of the demonstrator plant and some performance metrics from related research provide context for the technology's potential.

Parameter	Value/Range	Source
Demonstrator Plant Production Capacity	20 to 30 metric tons per year	[7][10]
Target Commercial Plant Capacity (Illustrative)	100,000 tonnes/year	[3]
Butadiene Selectivity (General Research)	~70% (single-pass, lab scale)	[11]
Ethanol Conversion (General Research)	High (specifics vary with catalyst and conditions)	
Butadiene Yield (General Research)	Varies significantly based on process and catalyst	

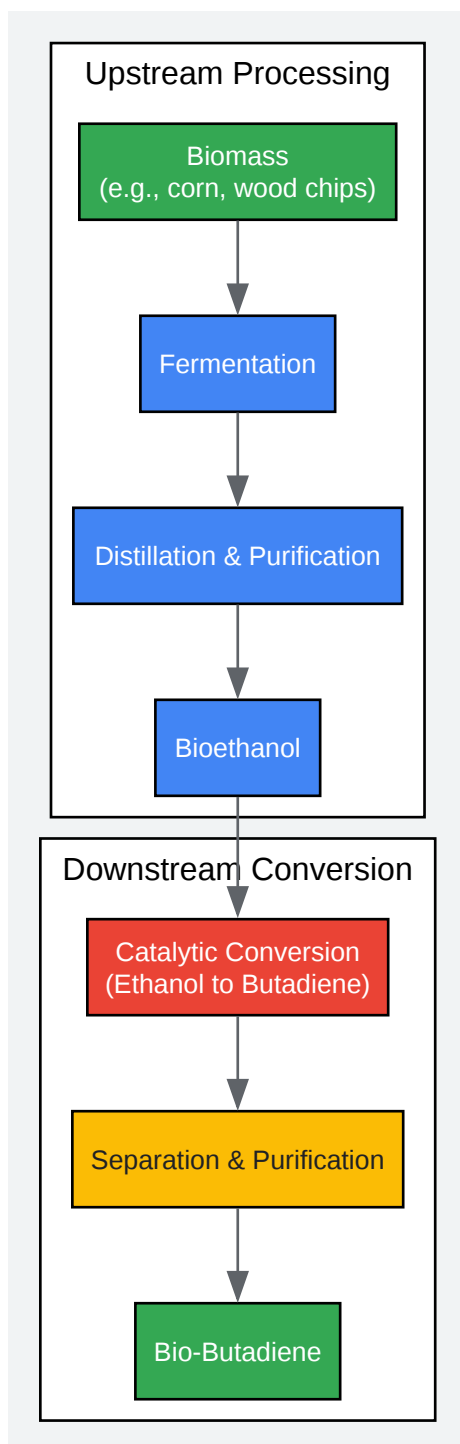
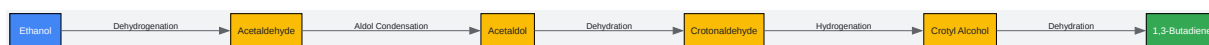
Core Technology: Ethanol to Butadiene Conversion

The conversion of ethanol to 1,3-butadiene is a complex catalytic process that can be achieved through different pathways. The two primary routes are the one-step Lebedev process and the two-step Ostromyslensky process. It is not publicly disclosed which specific process the BioButterfly™ project employs, but both represent plausible technological foundations.

Potential Signaling Pathways

The overall transformation of ethanol to butadiene involves a series of catalytic reactions, including dehydrogenation, aldol condensation, dehydration, and hydrogenation/dehydrogenation steps. The specific sequence and intermediates depend on the chosen process and catalyst system.

Below are generalized diagrams representing the likely chemical pathways.



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